

An In-depth Technical Guide to Butyl Glycolate (CAS 7397-62-8)

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Compound of Interest

Compound Name: *Butyl glycolate*

Cat. No.: *B1266377*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **butyl glycolate** (CAS 7397-62-8), an organic ester with significant applications across various industries, including its emerging role as a chemical intermediate in pharmaceutical synthesis. This document collates critical data on its physicochemical properties, detailed experimental protocols for its synthesis, purification, and analysis, and an examination of its metabolic fate. Particular emphasis is placed on providing researchers and drug development professionals with the foundational knowledge required for its effective application and further investigation.

Chemical and Physical Properties

Butyl glycolate, also known as butyl 2-hydroxyacetate, is a colorless to pale yellow liquid characterized by a mild, pleasant ester-like odor.^[1] It is an ester of n-butanol and glycolic acid.^[2] Its low volatility and high boiling point make it a valuable solvent in various formulations.^[2]

Table 1: General and Physical Properties of Butyl Glycolate

Property	Value	Reference(s)
CAS Number	7397-62-8	[1]
Molecular Formula	C ₆ H ₁₂ O ₃	[1]
Molecular Weight	132.16 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Mild, pleasant, ester-like	[1]
Boiling Point	187-190 °C	[4]
Density	1.019 g/mL at 20 °C	[3]
Flash Point	74 °C (closed cup)	[3]
Vapor Pressure	1.3 hPa at 20 °C	[5]
Water Solubility	Soluble	[1]
logP (Octanol/Water Partition Coefficient)	0.7	[6]

Table 2: Chemical Identifiers of Butyl Glycolate

Identifier	Value	Reference(s)
IUPAC Name	butyl 2-hydroxyacetate	[6]
InChI	InChI=1S/C6H12O3/c1-2-3-4-9-6(8)5-7/h7H,2-5H2,1H3	[6]
InChIKey	VFGRALUHHHDIQI-UHFFFAOYSA-N	[6]
SMILES	CCCCOC(=O)CO	[6]
Synonyms	Butyl 2-hydroxyacetate, Butyl Glycolate, Butyl Hydroxyacetate, Glycolic acid butyl ester, Polysolvan O	[1]

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **butyl glycolate**, designed to be reproducible in a laboratory setting.

Synthesis of Butyl Glycolate via Fischer-Speier Esterification

The most common method for synthesizing **butyl glycolate** is the Fischer-Speier esterification of glycolic acid with n-butanol, using an acid catalyst.[\[7\]](#)

Materials:

- Glycolic acid (1.0 mol)
- n-Butanol (3.0 mol, excess)
- Concentrated sulfuric acid (catalyst)
- Benzene or Toluene (for azeotropic removal of water)
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar, add glycolic acid and an excess of n-butanol.
- Add a catalytic amount of concentrated sulfuric acid.

- Add benzene or toluene to the flask to act as an azeotropic agent for water removal.
- Assemble the Dean-Stark apparatus and a reflux condenser on top of the round-bottom flask.
- Heat the mixture to reflux with continuous stirring. The water produced during the esterification will be collected in the Dean-Stark trap.
- Continue the reaction until no more water is collected in the trap, indicating the completion of the reaction.
- Allow the reaction mixture to cool to room temperature.
- The crude **butyl glycolate** can then be purified as described in the following section.

Purification by Fractional Distillation

Purification of the crude **butyl glycolate** is typically achieved by fractional distillation to remove unreacted starting materials and the azeotropic solvent.^[7]

Apparatus:

- Distillation flask
- Fractionating column (e.g., Vigreux column)
- Condenser
- Receiving flask
- Heating mantle
- Thermometer

Procedure:

- Transfer the cooled reaction mixture to a distillation flask.

- Set up the fractional distillation apparatus. Ensure the thermometer bulb is positioned correctly to accurately measure the temperature of the vapor.
- Slowly heat the mixture. The lower-boiling components (azeotropic solvent and excess n-butanol) will distill first.
- Monitor the temperature at the head of the column. A sharp increase in temperature will indicate that the desired product, **butyl glycolate**, is beginning to distill.
- Collect the fraction that distills at the boiling point of **butyl glycolate** (approximately 187-190 °C) in a clean receiving flask.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and purity assessment of **butyl glycolate**.

[2]

Instrumentation and Conditions (General):

- Gas Chromatograph: Equipped with a capillary column suitable for polar analytes.
- Column: A DB-5MS or similar non-polar to mid-polar column is often suitable.
- Carrier Gas: Helium at a constant flow rate.
- Injection Mode: Split injection.
- Temperature Program:
 - Initial oven temperature: 40-60 °C, hold for a few minutes.
 - Ramp: Increase the temperature at a rate of 10-15 °C/min to a final temperature of 250-300 °C.
 - Final hold: Maintain the final temperature for several minutes.
- Mass Spectrometer:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 35 to 350.

Sample Preparation:

- Dilute the **butyl glycolate** sample in a suitable solvent, such as dichloromethane or ethyl acetate, to an appropriate concentration for GC-MS analysis.

Data Analysis:

- The retention time of the peak corresponding to **butyl glycolate** can be used for identification by comparison with a standard.
- The mass spectrum of the peak should be compared with a reference spectrum for confirmation. The fragmentation pattern will provide a unique fingerprint for the molecule.

Signaling Pathways and Metabolism

The primary metabolic pathway for **butyl glycolate** in biological systems is enzymatic hydrolysis.^[7] This reaction is catalyzed by non-specific esterases that are widely distributed in the body.^[7]

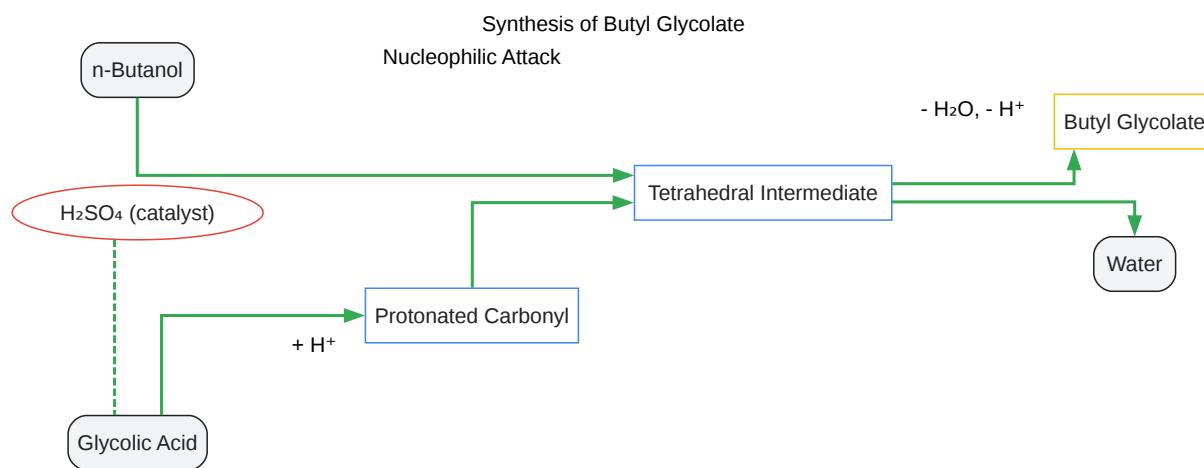
Upon exposure, the ester bond of **butyl glycolate** is rapidly cleaved, yielding its constituent alcohol and acid: n-butanol and glycolic acid.^[7] The biological effects and potential toxicity of **butyl glycolate** are largely attributable to these metabolites.^[7]

Role in Drug Development

Butyl glycolate serves as a versatile building block in organic synthesis. Its bifunctional nature, containing both a hydroxyl and an ester group, allows for a variety of chemical transformations. A notable application in the context of drug development is its use as an intermediate in the synthesis of the anticancer agent harringtonine.^[5] In this complex synthesis, the glycolate moiety is incorporated into the side chain of the final active pharmaceutical ingredient.^[5]

Visualizations

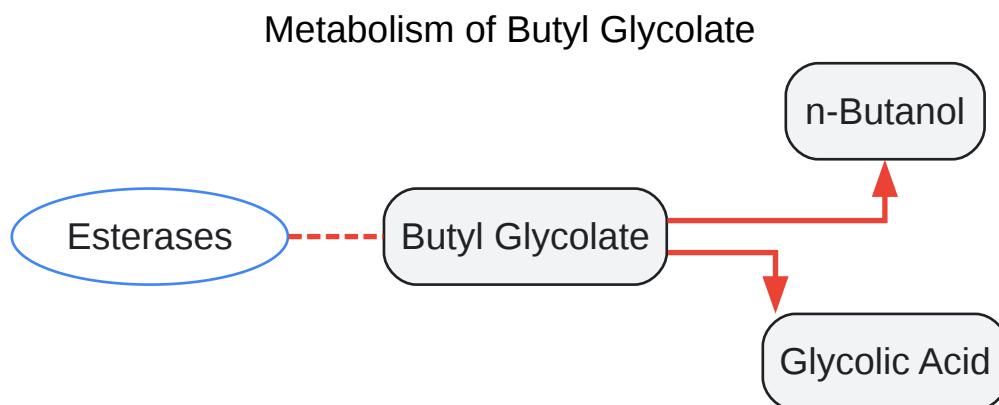
Diagram 1: Synthesis of Butyl Glycolate via Fischer-Speier Esterification



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Caption: Fischer-Speier esterification of glycolic acid and n-butanol.

Diagram 2: Metabolic Pathway of Butyl Glycolate



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Caption: Enzymatic hydrolysis of **butyl glycolate** in biological systems.

Conclusion

Butyl glycolate (CAS 7397-62-8) is a well-characterized chemical with established applications and a growing potential in pharmaceutical synthesis. This guide has provided a detailed repository of its properties, experimental protocols, and metabolic fate to aid researchers and drug development professionals in their work with this compound. The provided data and methodologies offer a solid foundation for future research and development activities involving **butyl glycolate**.

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